

Pyridine-2,6-d2: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest		
Compound Name:	Pyridine-2,6-d2	
Cat. No.:	B101791	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS provided by the manufacturer before handling **Pyridine-2,6-d2** and adhere to all institutional and regulatory safety protocols. The safety and toxicological properties of **Pyridine-2,6-d2** have not been fully investigated and are presumed to be similar to those of non-deuterated pyridine.

Introduction

Pyridine-2,6-d2 is a deuterated isotopologue of pyridine, a heterocyclic aromatic organic compound. It is utilized in a variety of research applications, including as a solvent in NMR spectroscopy and as a building block in the synthesis of labeled compounds for mechanistic studies and metabolic pathway elucidation.[1] While the substitution of protium with deuterium alters certain physical properties, the fundamental chemical reactivity and associated hazards are expected to be comparable to those of pyridine. Pyridine is a flammable, harmful, and irritating substance.[2][3][4] This guide provides a detailed overview of the known properties, safety precautions, and handling procedures for **Pyridine-2,6-d2**, drawing heavily on the established safety profile of pyridine.

Physical and Chemical Properties



Quantitative data for Pyridine-2,6-d2 is summarized in the table below. Data for nondeuterated pyridine is provided for comparison where specific data for the deuterated compound is unavailable.

Property	Pyridine-2,6-d2	Pyridine (for comparison)
Molecular Formula	C5H3D2N	C₅H₅N
Molecular Weight	81.11 g/mol [1]	79.10 g/mol
CAS Number	17265-96-2[1]	110-86-1
Appearance	Colorless liquid[5]	Colorless liquid
Odor	Unpleasant, fishy[2]	Unpleasant, fishy
Purity	Typically >98% atom D[6]	N/A
Boiling Point	Not available	115 °C
Melting Point	Not available	-42 °C
Flash Point	Not available	20 °C
Density	Not available	0.982 g/cm ³
Solubility	Soluble in water, alcohol, and ether[7]	Miscible with water, alcohol, ether, benzene, and chloroform

Hazard Identification and GHS Classification

As no specific GHS classification for Pyridine-2,6-d2 is available, the classification for pyridine should be provisionally adopted.

Pictograms:

🔥 GHS02: Flammable 💀 GHS06: Toxic 🤎 GHS08: Health Hazard

Signal Word:Danger

Hazard Statements:



- H225: Highly flammable liquid and vapor.
- H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[8]
- H351: Suspected of causing cancer.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.
 No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of **Pyridine-2,6-d2**, all work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][3] Adherence to standard laboratory safety practices is essential.

Personal Protective Equipment (PPE)



A diagram illustrating the necessary PPE for handling **Pyridine-2,6-d2** is provided below.

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